

Benchmarking Modern (-)-Clovene Synthesis Against Foundational Routes: A Comparative Analysis

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Compound of Interest

Compound Name: (-)-Clovene

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The quest for efficient and stereoselective methods to synthesize complex natural products like **(-)-clovene** continues to drive innovation in organic chemistry. This guide provides a comparative analysis of contemporary synthetic strategies for **(-)-clovene** and its analogues against seminal published routes. By examining key metrics such as overall yield, step count, and strategic efficiency, this document serves as a resource for researchers in natural product synthesis and drug development to evaluate the evolution of synthetic approaches to this intriguing tricyclic sesquiterpene.

Historical Syntheses of (±)-Clovene

The initial forays into the total synthesis of clovene established the foundational strategies for constructing its challenging bridged ring system. These early routes, while groundbreaking for their time, often involved lengthy sequences and lacked enantiocontrol, yielding the racemic mixture (±)-clovene.

Doyle, Parker, and Raphael (1965): A Robinson Annulation/Dieckmann Condensation Approach

One of the earliest successful total syntheses of (±)-clovene was reported in 1965, employing a strategy centered around classic ring-forming reactions.^[1] The synthesis commenced with a Robinson annulation to construct a key bicyclic intermediate, which then underwent a Dieckmann condensation to forge the tricyclic core of the clovene skeleton. While the full experimental details on overall yield were not explicitly stated in a consolidated manner in the original publication, this multi-step sequence laid the groundwork for future synthetic endeavors.

Schultz and Dittami (1983): An Intramolecular Alkylation Strategy

In 1983, Schultz and Dittami reported a formal total synthesis of (±)-clovene that utilized an intramolecular alkylation of a bicyclo[3.3.1]nonane system to construct the characteristic bridged framework. This approach provided a more direct method for assembling the core structure. The synthesis was accomplished in approximately 12 steps with an overall yield of around 1.5%.

Funk and Abelman (1988): A Ketene [2+2] Cycloaddition/Ring Expansion Strategy

A notable advancement in the synthesis of (±)-clovene was introduced by Funk and Abelman in 1988, featuring an intramolecular [2+2] cycloaddition of a ketene with an olefin, followed by a ring expansion of the resulting cyclobutanone. This elegant strategy offered a novel and efficient means to access the clovene skeleton. The synthesis was completed in 11 steps with an overall yield of approximately 2.3%.

Modern Enantioselective Syntheses of Clovene Congeners

Contemporary synthetic efforts have shifted towards asymmetric approaches to access the enantiopure **(-)-clovene** and its derivatives, driven by the need for stereochemically pure compounds for biological evaluation. These modern routes often employ powerful new catalytic methods to achieve high levels of stereocontrol.

Yang et al. (2017): Asymmetric Synthesis of (-)-Clovan-2,9-dione

A significant recent contribution is the asymmetric total synthesis of (-)-clovan-2,9-dione by Yang and coworkers in 2017.^[1] This synthesis showcases a Rh(I)-catalyzed intramolecular

[3+2+1] cycloaddition of an yne-vinylcyclopropane with carbon monoxide to rapidly construct a key bicyclic intermediate with excellent enantioselectivity. Subsequent intramolecular aldol reaction and further transformations furnished the target molecule. This enantioselective synthesis was achieved in 15 steps with an overall yield of 3.4%.

Zhang and Newhouse (2023): A Machine Learning-Guided Approach to Clovan-2,9-dione

Pushing the boundaries of synthetic planning, Zhang and Newhouse recently reported a machine learning-guided total synthesis of clovan-2,9-dione. By leveraging computational models to predict the feasibility of a key radical cyclization, they developed a highly efficient and concise route. This innovative approach highlights the potential of integrating artificial intelligence into the design of complex molecule syntheses. Their machine learning-informed strategy enabled the synthesis of ($\pm$)-clovan-2,9-dione in a remarkably short 5 steps with an overall yield of 9%.

Quantitative Comparison of Synthetic Routes

The following table summarizes the key quantitative metrics for the discussed syntheses, providing a clear comparison of their efficiencies.

Synthesis	Target Molecule	Key Strategy	Number of Steps	Overall Yield (%)	Stereochemistry
Doyle, Parker, and Raphael (1965)	(±)-Clovene	Robinson Annulation / Dieckmann Condensation	>15	Not explicitly stated	Racemic
Schultz and Dittami (1983)	(±)-Clovene	Intramolecular Alkylation	~12	~1.5	Racemic
Funk and Abelman (1988)	(±)-Clovene	Ketene [2+2] Cycloaddition / Ring Expansion	11	~2.3	Racemic
Yang et al. (2017)	(-)-Clovane-2,9-dione	Rh(I)-catalyzed [3+2+1] Cycloaddition	15	3.4	Enantioselective
Zhang and Newhouse (2023)	(±)-Clovane-2,9-dione	Machine Learning-Guided Radical Cyclization	5	9.0	Racemic

Experimental Protocols for Key Transformations

Detailed experimental procedures for the cornerstone reactions of each synthesis are provided below to facilitate replication and further development.

Funk and Abelman (1988): Intramolecular Ketene [2+2] Cycloaddition

A solution of the requisite acid chloride in anhydrous toluene is added dropwise to a refluxing solution of triethylamine in toluene. The reaction mixture is heated at reflux for several hours. After cooling to room temperature, the mixture is filtered, and the filtrate is concentrated under

reduced pressure. The residue is then purified by column chromatography to afford the cyclobutanone product.

Yang et al. (2017): Rh(I)-Catalyzed [3+2+1] Cycloaddition

To a solution of the yne-vinylcyclopropane substrate in 1,2-dichloroethane is added $[\text{Rh}(\text{CO})_2\text{Cl}]_2$. The reaction vessel is then charged with carbon monoxide (balloon pressure) and heated at the specified temperature until the starting material is consumed as monitored by TLC. The solvent is removed under reduced pressure, and the resulting residue is purified by flash column chromatography to yield the bicyclic enone.

Zhang and Newhouse (2023): Radical Cyclization

To a solution of the radical precursor in degassed toluene is added a radical initiator (e.g., AIBN) and a radical mediator (e.g., Bu_3SnH) at room temperature. The reaction mixture is then heated to the appropriate temperature for several hours. After cooling, the solvent is removed in vacuo, and the crude product is purified by flash chromatography to give the cyclized product.

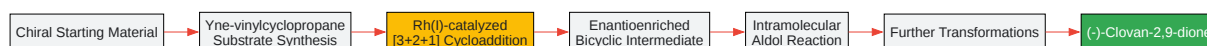
Visualization of Synthetic Pathways

The following diagrams, generated using the DOT language, illustrate the logical flow and key transformations of the benchmarked synthetic routes.



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Caption: Synthetic workflow for the Funk and Abelman (1988) synthesis of (±)-clovene.



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Caption: Asymmetric synthesis of (-)-clovan-2,9-dione by Yang et al. (2017).



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Caption: Machine learning-guided synthesis of (±)-clovan-2,9-dione by Zhang and Newhouse (2023).

In conclusion, the synthesis of **(-)-clovene** and its congeners has evolved significantly from lengthy racemic routes to highly efficient and stereoselective modern strategies. The application of new catalytic methods and the integration of computational tools have dramatically reduced step counts and improved overall yields, paving the way for the efficient production of these and other complex natural products for further scientific investigation.

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References

- 1. chem.pku.edu.cn [chem.pku.edu.cn]
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